

A Technical Guide to the Spectral Analysis of Methyl 2-cyclopropylacetate

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Compound of Interest

Compound Name: Methyl 2-cyclopropylacetate

CAS No.: 34108-21-9

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This in-depth guide provides a comprehensive analysis of the spectral data for **methyl 2-cyclopropylacetate** ($C_6H_{10}O_2$), a key intermediate in the synthesis of various organic compounds. Designed for researchers, scientists, and professionals in drug development, this document offers a detailed examination of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, underpinned by fundamental principles and field-proven insights.

Introduction

Methyl 2-cyclopropylacetate is a carboxylic acid ester characterized by the presence of a cyclopropyl ring adjacent to an acetate functional group. The unique strained three-membered ring of the cyclopropyl group imparts distinct chemical and physical properties to the molecule, which are reflected in its spectral characteristics. Accurate interpretation of its NMR, IR, and MS spectra is paramount for its unambiguous identification, purity assessment, and for understanding its reactivity in chemical transformations. This guide will delve into the theoretical basis for the observed spectral features and provide a detailed analysis of the expected data.

While experimental spectra for **methyl 2-cyclopropylacetate** are available in commercial databases such as SpectraBase®, this guide will focus on a detailed interpretation of the expected spectral data based on established principles of spectroscopy, providing a robust framework for researchers working with this and similar molecules.^[1]

Molecular Structure and Key Spectroscopic Features

The structural formula of **methyl 2-cyclopropylacetate** is presented below. The key structural features that dictate its spectral properties are the cyclopropyl ring, the methylene bridge, the carbonyl group of the ester, and the methyl group of the ester.

Caption: Molecular structure of **methyl 2-cyclopropylacetate**.

I. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. Both ^1H and ^{13}C NMR provide critical information about the connectivity and chemical environment of the atoms.

^1H NMR Spectroscopy: A Detailed Analysis

The proton NMR spectrum of **methyl 2-cyclopropylacetate** is expected to show distinct signals for the different types of protons in the molecule. The chemical shifts are influenced by the electron-withdrawing effect of the ester group and the unique electronic properties of the cyclopropyl ring.

Experimental Protocol for ^1H NMR:

- **Sample Preparation:** Dissolve approximately 5-10 mg of **methyl 2-cyclopropylacetate** in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl_3) in an NMR tube.
- **Instrumentation:** Acquire the spectrum on a 300 MHz or higher field NMR spectrometer.
- **Data Acquisition:** Obtain a standard one-dimensional ^1H NMR spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio.

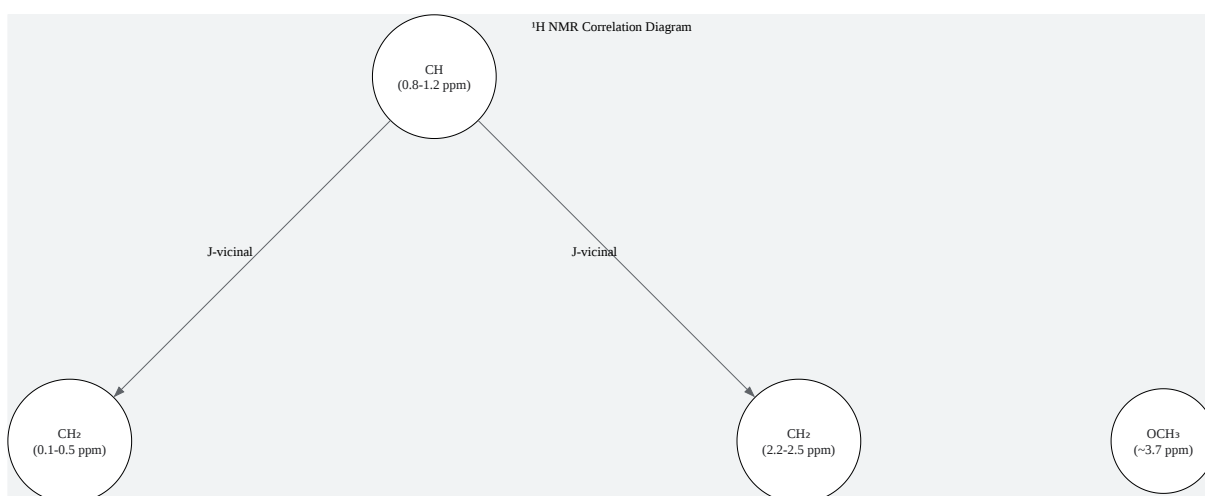
- **Data Processing:** Process the raw data by applying a Fourier transform, phasing, and baseline correction. Calibrate the chemical shift scale using the residual solvent peak or an internal standard (e.g., TMS at 0 ppm).

Expected ^1H NMR Spectral Data:

Protons	Chemical Shift (δ , ppm) (Predicted)	Multiplicity	Integration	Coupling Constants (J, Hz) (Predicted)
-CH ₂ - (cyclopropyl ring)	0.1 - 0.5	Multiplet	4H	J-gem, J-cis, J-trans
-CH- (cyclopropyl ring)	0.8 - 1.2	Multiplet	1H	
-CH ₂ - (acetate)	2.2 - 2.5	Doublet	2H	~7-8
-OCH ₃ (ester)	~3.7	Singlet	3H	

Interpretation of the ^1H NMR Spectrum:

- **Cyclopropyl Protons (-CH- and -CH₂-):** The protons on the cyclopropyl ring are expected to appear in the most upfield region of the spectrum (0.1 - 1.2 ppm). This is a characteristic feature of cyclopropyl groups, where the ring current effect causes significant shielding. The complex splitting pattern (multiplet) arises from geminal and cis/trans vicinal couplings between the protons on the three-membered ring.
- **Acetate Methylene Protons (-CH₂-):** The two protons of the methylene group adjacent to the cyclopropyl ring and the carbonyl group are expected to resonate as a doublet in the range of 2.2 - 2.5 ppm. The downfield shift is due to the deshielding effect of the neighboring carbonyl group. The splitting into a doublet is a result of coupling with the single proton on the cyclopropyl ring to which this group is attached.
- **Ester Methyl Protons (-OCH₃):** The three protons of the methyl group of the ester are chemically equivalent and are not coupled to any other protons. Therefore, they will appear as a sharp singlet at approximately 3.7 ppm. This downfield chemical shift is characteristic of protons on a carbon attached to an oxygen atom.



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Caption: Predicted ¹H NMR correlations for **methyl 2-cyclopropylacetate**.

¹³C NMR Spectroscopy: Unraveling the Carbon Skeleton

The ¹³C NMR spectrum provides information about the number of non-equivalent carbon atoms and their chemical environments.

Experimental Protocol for ^{13}C NMR:

The sample preparation and instrumentation are similar to that for ^1H NMR. A proton-decoupled ^{13}C NMR spectrum is typically acquired to simplify the spectrum to a series of singlets, one for each unique carbon atom.

Expected ^{13}C NMR Spectral Data:

Carbon Atom	Chemical Shift (δ , ppm) (Predicted)
$-\text{CH}_2-$ (cyclopropyl ring)	5 - 15
$-\text{CH}-$ (cyclopropyl ring)	15 - 25
$-\text{CH}_2-$ (acetate)	35 - 45
$-\text{OCH}_3$ (ester)	50 - 55
$\text{C}=\text{O}$ (ester)	170 - 175

Interpretation of the ^{13}C NMR Spectrum:

- Cyclopropyl Carbons ($-\text{CH}-$ and $-\text{CH}_2-$): Similar to the protons, the carbon atoms of the cyclopropyl ring are shielded and appear at unusually high field (5 - 25 ppm) compared to other sp^3 hybridized carbons.
- Acetate Methylene Carbon ($-\text{CH}_2-$): The carbon of the methylene group is expected in the range of 35 - 45 ppm.
- Ester Methyl Carbon ($-\text{OCH}_3$): The methyl carbon of the ester typically appears around 50 - 55 ppm.
- Carbonyl Carbon ($\text{C}=\text{O}$): The carbonyl carbon of the ester is the most deshielded carbon and will appear significantly downfield, in the region of 170 - 175 ppm.

II. Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the absorption of infrared radiation at specific frequencies corresponding to the vibrations of

chemical bonds.

Experimental Protocol for IR Spectroscopy:

- **Sample Preparation:** A thin film of the neat liquid sample can be placed between two salt plates (e.g., NaCl or KBr).
- **Instrumentation:** An FTIR spectrometer is used to acquire the spectrum.
- **Data Acquisition:** A background spectrum is first recorded, followed by the spectrum of the sample. The final spectrum is presented as percent transmittance versus wavenumber (cm^{-1}).

Expected IR Absorption Bands:

Wavenumber (cm^{-1})	Vibration	Functional Group
~3080	C-H stretch	Cyclopropyl C-H
2950-2850	C-H stretch	Aliphatic C-H
~1740	C=O stretch	Ester carbonyl
~1200-1150	C-O stretch	Ester C-O
~1020	C-C stretch	Cyclopropyl ring

Interpretation of the IR Spectrum:

- **C-H Stretching Vibrations:** The spectrum will show characteristic C-H stretching absorptions for the sp^3 hybridized carbons of the acetate and methyl groups (2950-2850 cm^{-1}). A key feature to look for is the C-H stretch of the cyclopropyl ring, which typically appears at a higher frequency (~3080 cm^{-1}) than normal alkane C-H stretches.
- **Carbonyl Stretching Vibration (C=O):** The most intense and characteristic absorption in the IR spectrum will be the C=O stretch of the ester group, expected around 1740 cm^{-1} . This strong absorption is a definitive indicator of the presence of a carbonyl group.

- C-O Stretching Vibration: A strong absorption band corresponding to the C-O stretching vibration of the ester group is expected in the region of 1200-1150 cm^{-1} .
- Cyclopropyl Ring Vibrations: The cyclopropyl ring itself has characteristic skeletal vibrations, often appearing around 1020 cm^{-1} .

III. Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to confirm its identity and deduce its structure.

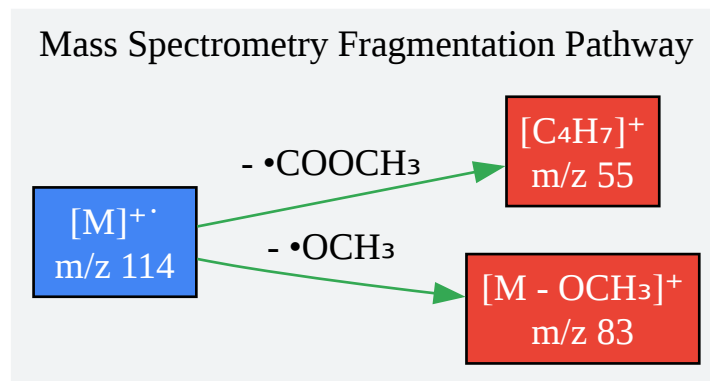
Experimental Protocol for Mass Spectrometry:

- Sample Introduction: The sample is introduced into the mass spectrometer, typically via gas chromatography (GC-MS) for a volatile compound like **methyl 2-cyclopropylacetate**.
- Ionization: The molecules are ionized, commonly using Electron Ionization (EI).
- Mass Analysis: The resulting ions are separated based on their mass-to-charge ratio (m/z).
- Detection: The abundance of each ion is measured, and a mass spectrum is generated.

Expected Mass Spectrum Fragmentation:

- Molecular Ion (M^+): The molecular ion peak is expected at an m/z value corresponding to the molecular weight of the molecule, which is 114.14 g/mol [\[1\]](#)
- Key Fragmentation Pathways:
 - Loss of the methoxy group ($-\text{OCH}_3$): A significant fragment at m/z 83 would result from the loss of the methoxy radical.
 - Loss of the methoxycarbonyl group ($-\text{COOCH}_3$): A fragment at m/z 55 would correspond to the cyclopropylmethyl cation.
 - McLafferty Rearrangement: While less common for esters without a longer alkyl chain, the possibility of rearrangements should be considered.

- Cleavage of the cyclopropyl ring: The strained cyclopropyl ring can undergo fragmentation, leading to smaller fragment ions.



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Caption: Predicted major fragmentation pathways for **methyl 2-cyclopropylacetate** in EI-MS.

Conclusion

The comprehensive spectral analysis of **methyl 2-cyclopropylacetate** provides a clear and unambiguous method for its identification and characterization. The ^1H and ^{13}C NMR spectra reveal the detailed carbon-hydrogen framework, with the characteristic upfield shifts of the cyclopropyl group being a key diagnostic feature. The IR spectrum confirms the presence of the ester functional group through its strong carbonyl absorption. Finally, mass spectrometry provides the molecular weight and a predictable fragmentation pattern that further corroborates the structure. This guide serves as a valuable resource for scientists and researchers, enabling them to confidently interpret the spectral data of this important chemical intermediate.

References

- PubChem. **Methyl 2-cyclopropylacetate**. National Center for Biotechnology Information. [\[Link\]](#)

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Sources

- [1. Methyl 2-cyclopropylacetate | C6H10O2 | CID 317679 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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